

Technical Guide: Physical Properties of tert-Butyl 2-amino-5-iodobenzoate

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Compound of Interest

Compound Name: *Tert-butyl 2-amino-5-iodobenzoate*

Cat. No.: *B3192958*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the known physical and chemical properties of **tert-butyl 2-amino-5-iodobenzoate**. The information is curated for researchers, scientists, and professionals in the field of drug development who may use this compound as a key starting material or intermediate in complex organic synthesis.

Core Physical and Chemical Data

Tert-butyl 2-amino-5-iodobenzoate is an aromatic ester characterized by the presence of an amino group, an iodine atom, and a bulky tert-butyl ester group on a benzene ring. These functional groups contribute to its specific physical properties and chemical reactivity.

Property	Value	Source
CAS Number	668261-27-6	[1]
Molecular Formula	C ₁₁ H ₁₄ INO ₂	[1]
Molecular Weight	319.14 g/mol	[1]
Appearance	Cream to pinkish crystalline solid (by analogy)	[2]
Density	1.586 g/cm ³	[1]
Boiling Point	360.3°C	[1]
Melting Point	Not available. For comparison, the melting point of the parent acid, 2-amino-5-iodobenzoic acid, is 219-221 °C (decomposes), the methyl ester is 80-89 °C[2], and the ethyl ester is 69-71 °C.	
Flash Point	171.73°C	[1]
Solubility	Described as hydrophobic and likely insoluble in water.[1][3]	
Storage	Store in a cool, dry, well-ventilated area in a tightly sealed container.[3]	

Spectroscopic Data

While specific spectroscopic data for **tert-butyl 2-amino-5-iodobenzoate** is not readily available in the searched literature, data for the analogous butyl 2-amino-5-iodobenzoate provides valuable insight into the expected spectral characteristics.[1]

- Infrared (IR) Spectroscopy: Expected characteristic peaks would include a C=O stretch around 1689 cm⁻¹ and an N-H stretch around 3371 cm⁻¹. [1]

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Aromatic protons would likely appear in the δ 6.5-8.0 ppm range. The tert-butyl group would present as a singlet at approximately δ 1.5 ppm.
 - ^{13}C NMR: The carbonyl carbon of the ester is expected around δ 167.9 ppm. The carbon attached to the iodine would be around δ 151.8 ppm, and the carbon attached to the amino group around δ 109.4 ppm.[\[1\]](#)

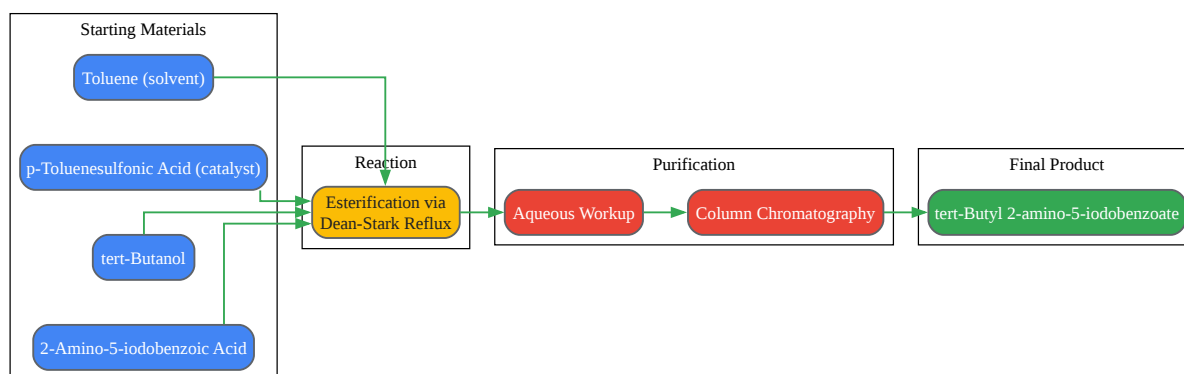
Experimental Protocols

The synthesis of **tert-butyl 2-amino-5-iodobenzoate** can be achieved through the esterification of 2-amino-5-iodobenzoic acid. While a specific protocol for the tert-butyl ester is not detailed in the available literature, a general procedure based on the synthesis of similar esters can be proposed.

Proposed Synthesis of **tert-Butyl 2-amino-5-iodobenzoate**:

This protocol is adapted from the synthesis of butyl 2-amino-5-iodobenzoate.[\[1\]](#)

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine 2-amino-5-iodobenzoic acid (1.0 equivalent), toluene (as solvent), and a catalytic amount of p-toluenesulfonic acid (0.1 equivalents).
- **Addition of Tert-Butanol:** Add an excess of tert-butanol to the reaction mixture.
- **Reflux:** Heat the mixture to reflux (approximately 110°C) and continue for 12-24 hours, or until the theoretical amount of water has been collected in the Dean-Stark trap.
- **Workup:** After cooling to room temperature, the reaction mixture is typically washed with a saturated aqueous solution of sodium bicarbonate to neutralize the acid catalyst, followed by a brine wash.
- **Purification:** The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product can then be purified by column chromatography on silica gel, typically using a solvent system such as petroleum ether and ethyl acetate.



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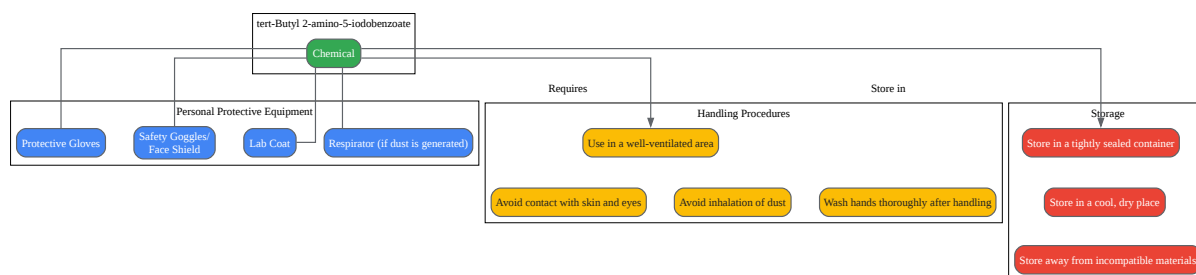
Synthesis Workflow for **tert-Butyl 2-amino-5-iodobenzoate**

Safety and Handling

The following safety and handling information is based on the parent compound, 2-amino-5-iodobenzoic acid, and should be applied with caution to its tert-butyl ester derivative.

- Hazard Statements: May cause skin irritation, serious eye irritation, and respiratory irritation.
[4]
- Precautionary Statements:
 - Wash hands and any exposed skin thoroughly after handling.[4]
 - Wear protective gloves, clothing, eye, and face protection.[3]
 - Avoid breathing dust, fume, gas, mist, vapors, or spray.[4]

- Use only outdoors or in a well-ventilated area.[\[4\]](#)
- First Aid Measures:
 - In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[4\]](#)
 - In case of skin contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[\[4\]](#)
 - In case of inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor/physician if you feel unwell.[\[4\]](#)
- Incompatibilities: Strong oxidizing agents.[\[4\]](#)
- Decomposition: Hazardous decomposition products include nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen iodide.[\[3\]](#)



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Recommended Safety and Handling Procedures

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